

# SSR128129E stability storage conditions

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**Compound Focus:** SSR128129E

Cat. No.: S548012

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## SSR128129E Storage & Handling FAQ

Here are answers to common questions regarding the storage and handling of **SSR128129E**:

### What are the recommended long-term storage conditions for SSR128129E?

- **Powder Form:** For long-term stability, store the pure powder at **-20°C** in a tightly sealed container to protect it from moisture [1].
- **Solution Form:** If dissolved in DMSO, stock solutions should be stored at **-80°C** for long-term use (up to 6 months) or at **-20°C** for shorter periods (up to 1 month). Always use freshly opened DMSO to avoid water absorption, which can affect solubility [2].

**How do I prepare and store working solutions for in vivo studies?** The following table summarizes validated formulations for animal studies. It is crucial to prepare these solutions in the specified order and use them immediately for optimal results [3] [4]:

Purpose	Formulation Composition	Final Concentration	Preparation Notes
Homogeneous Suspension	1% CMC-Na	≥5 mg/mL	Add 5 mg of SSR128129E to 1 mL of CMC-Na solution and mix evenly [3] [4].

Purpose	Formulation Composition	Final Concentration	Preparation Notes
Clear Solution	5% DMSO, 40% PEG300, 5% Tween 80, 50% ddH <sub>2</sub> O	3.45 mg/mL (9.96 mM)	Add DMSO stock to PEG300, then Tween 80, finally ddH <sub>2</sub> O [3] [4].
Clear Solution	5% DMSO, 95% Corn Oil	0.43 mg/mL (1.24 mM)	Add clarified DMSO stock directly to corn oil and mix evenly [3] [4].

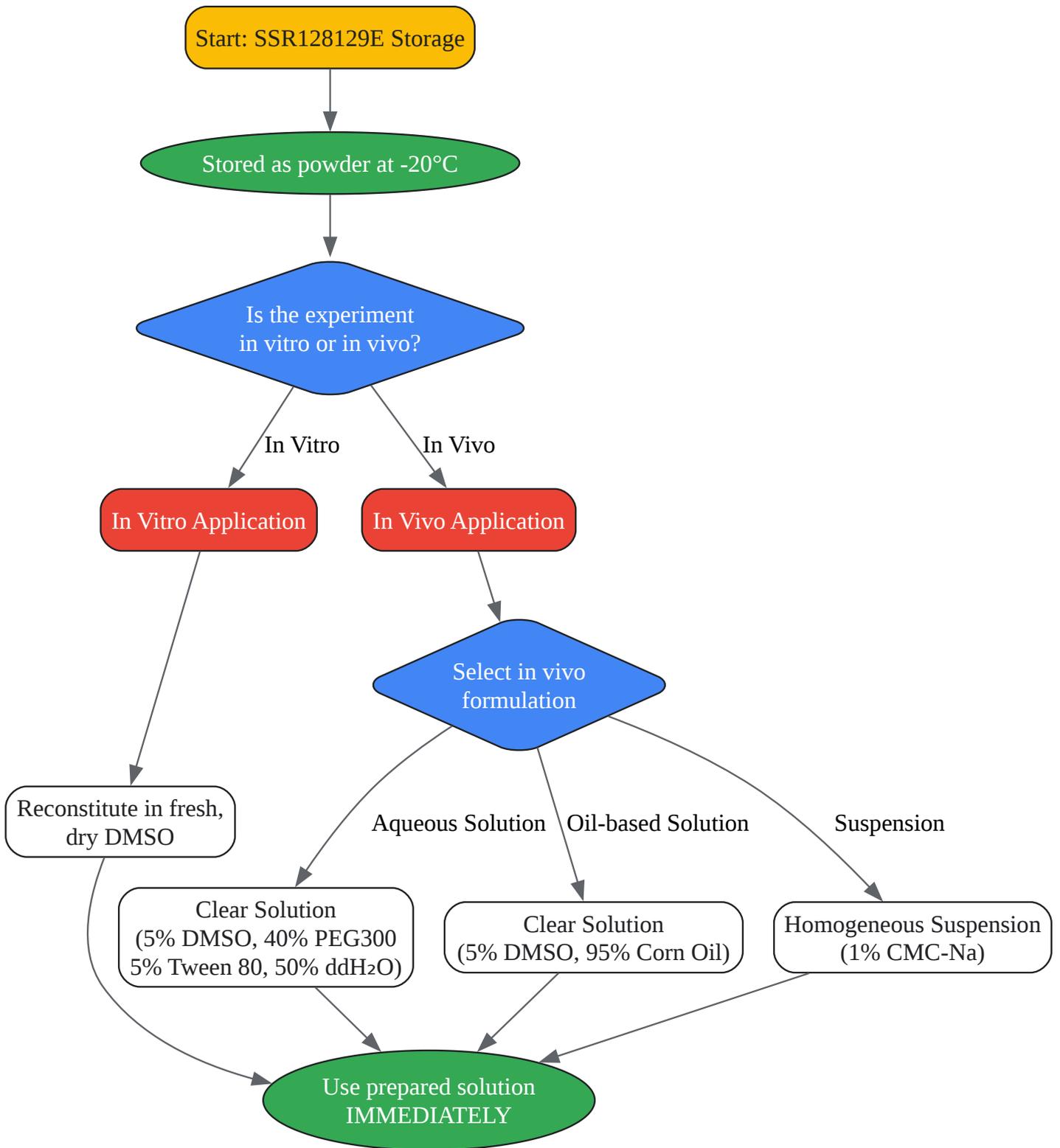
**What is the solubility profile of SSR128129E?** Understanding solubility is key to preparing stock solutions. The table below lists data from supplier assays [3] [2] [4]:

Solvent	Solubility
DMSO	~69 mg/mL (155.93 - 199.24 mM) [3] [2] [4]
Water	~1 mg/mL (2.88 mM) [3] [4]
Ethanol	Insoluble [3] [4]

**What are the key safety considerations when handling this compound?** SSR128129E is classified as **harmful if swallowed (H302)** and **very toxic to aquatic life with long-lasting effects (H410)**. Always use appropriate personal protective equipment (PPE), avoid generating dust, and follow proper waste disposal procedures to prevent environmental release [1].

## Experimental Workflow for Storage and Formulation

To visualize the process of going from stored compound to a ready-to-use experimental solution, the following diagram outlines the key steps and decision points:



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## References

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